

5-Methyl-2-heptene: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Methyl-2-heptene

Cat. No.: B1638028

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical and physical properties of **5-Methyl-2-heptene**. The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data and methodologies to support advanced research and application.

Core Chemical and Physical Properties

5-Methyl-2-heptene is an unsaturated hydrocarbon with the molecular formula C₈H₁₆. It is a flammable liquid at room temperature and exists as two geometric isomers, cis (Z) and trans (E), due to the presence of a carbon-carbon double bond. Its structure and properties make it a subject of interest in organic synthesis and as a potential component in various chemical formulations.

Quantitative Data Summary

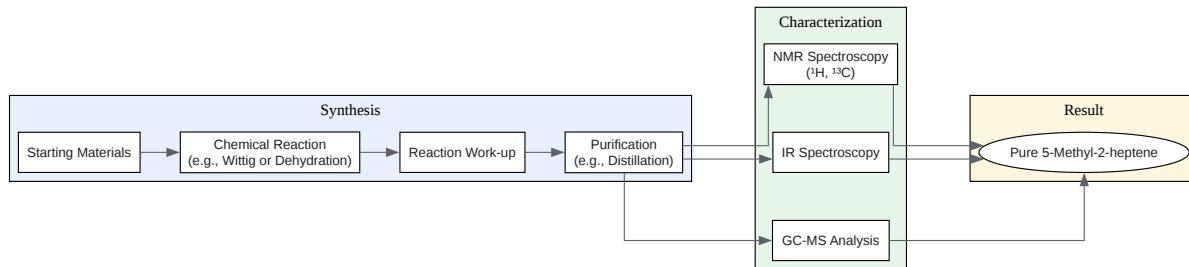
The following tables summarize the key physical and chemical properties of **5-Methyl-2-heptene**, providing a consolidated resource for easy reference and comparison.

Identifier	Value
IUPAC Name	5-methylhept-2-ene
CAS Number	22487-87-2
Molecular Formula	C ₈ H ₁₆
Molecular Weight	112.21 g/mol [1] [2] [3]
Canonical SMILES	CCC(C)CC=CC
InChI	InChI=1S/C8H16/c1-4-6-7-8(3)5-2/h4,6,8H,5,7H2,1-3H3
InChIKey	VIHUhUGDEZCPDK-UHFFFAOYSA-N

Physical Property	Value	Notes
Boiling Point	~118-120.2 °C	Estimated for the trans isomer.
Melting Point	~ -103.01 °C	Estimated for the trans isomer.
Density	~0.719-0.73 g/cm ³	At 25 °C.
Refractive Index	~1.412-1.42	At 20 °C.
Solubility	Insoluble in water; soluble in alcohols and ethers.	
XLogP3-AA	3.4	A measure of lipophilicity. [2] [3]

Stereoisomerism

The presence of a double bond at the second carbon position and a methyl group at the fifth position allows for geometric isomerism. The orientation of the alkyl groups around the double bond leads to two distinct stereoisomers: (E)-5-methylhept-2-ene (trans) and (Z)-5-methylhept-2-ene (cis).



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